

what is Amtolmetin Guacil used for

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Compound Focus: Amtolmetin Guacil

CAS No.: 87344-05-6

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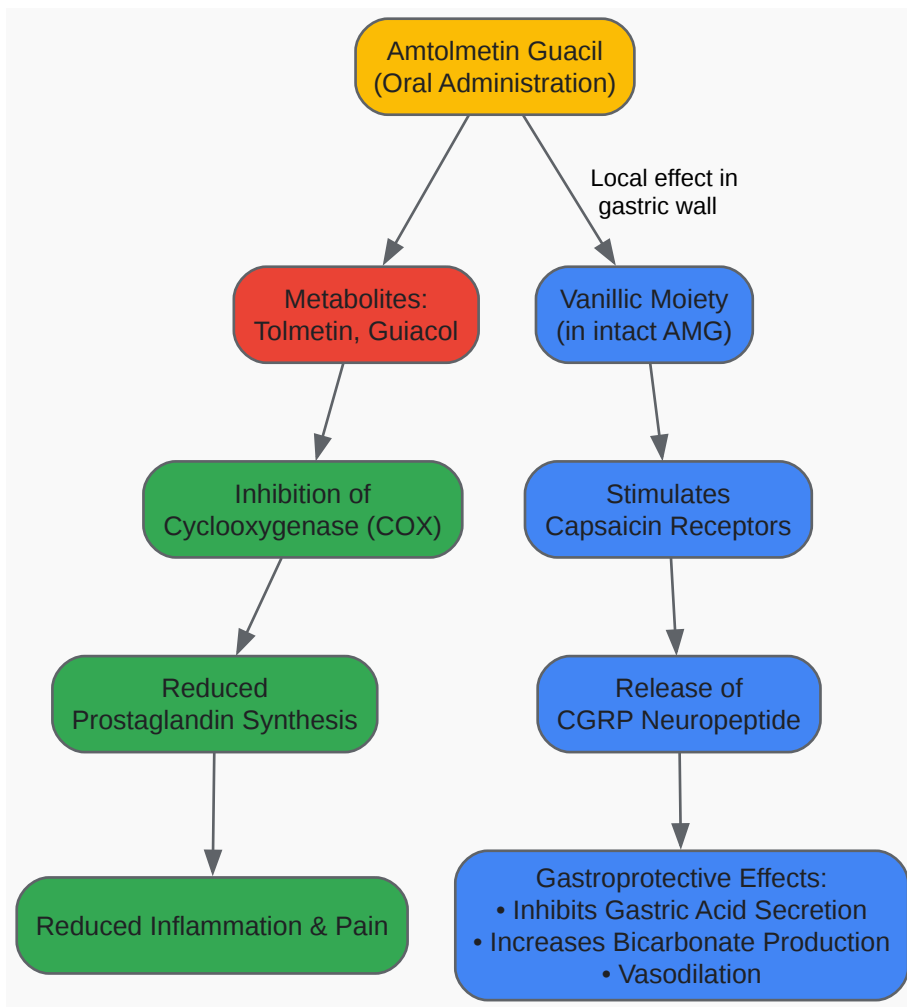
Primary Clinical Applications

Amtolmetin guacil is used for the management of the following conditions [1] [2] [3]:

Condition	Notes
Rheumatoid Arthritis	Treatment of chronic inflammation and pain.
Osteoarthritis	Particularly studied for knee osteoarthritis [4].
Juvenile Rheumatoid Arthritis	Use in juvenile forms of the disease [2] [3].
Post-operative Pain	Management of pain following surgical procedures [5].

Mechanism of Action and Experimental Data

Amtolmetin guacil's mechanism involves classic NSAID action plus unique gastroprotective effects, as illustrated in the following experimental pathway:



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Amtolmetin guacil mechanism: anti-inflammatory and gastroprotective pathways

Key Methodologies for Investigating Mechanism

- **In Vivo Rat Models:** Used to demonstrate AMG's inhibition of agonist-stimulated gastric acid secretion and up-regulation of gastric bicarbonate production [6].
- **Receptor Antagonist Studies:** Capsazepine (capsaicin receptor antagonist) and CGRP-(8-37) (CGRP receptor antagonist) administered to rats to block AMG's effects, confirming role of capsaicin-CGRP pathway [6].
- **Metabolite Tracking:** Drug concentration measured in gastroenteric tract post-administration to confirm presence of intact AMG molecule for local action [6].

Pharmacokinetic Profile

The metabolism and excretion of **antolmetin guacil** are summarized below [2] [7]:

Parameter	Profile
Absorption	Almost completely absorbed after oral administration; concentrates in the gastric wall, peaking ~2 hours post-administration.
Metabolism	Hydrolyzed to active metabolites: Tolmetin (primary NSAID), MED5, and Guicol (source of vanillic moiety).
Elimination	Mostly complete within 24 hours.
Route of Elimination	Primarily renal (~77% as glucuronides); ~7.5% fecal.
Duration of Action	Permanent anti-inflammatory action can continue for up to 72 hours after a single administration.

Comparative Efficacy and Safety Profile

- **Efficacy:** Clinical studies show similar anti-inflammatory activity to other NSAIDs like diclofenac, flurbiprofen, ibuprofen, indometacin, and naproxen [1].
- **Gastrointestinal Tolerability:** Comparative endoscopic studies show AMG causes less gastrotoxicity than other NSAIDs, though most studies were small and short-term [1].
- **Renal Effects:** Some data suggests a potential "renal sparing effect," though clinical experience is limited [1].

Antolmetin guacil represents an NSAID designed to mitigate a major treatment-limiting side effect. Its dual mechanism combining cyclooxygenase inhibition with a capsaicin receptor-mediated gastroprotective pathway is particularly notable.

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